

What is Uridine-13C9 and its chemical properties?

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Compound of Interest

Compound Name: Uridine-13C9

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Uridine-13C9: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this technical guide provides an in-depth overview of Uridine-¹³C₉, a stable isotope-labeled analog of uridine. This document details its chemical properties, synthesis, and applications, with a focus on its utility in advanced research methodologies.

Uridine-¹³C₉ is a non-radioactive, isotopically labeled form of the pyrimidine nucleoside, uridine. In this molecule, all nine carbon atoms have been replaced with the heavy isotope carbon-13 (¹³C). This comprehensive labeling provides a distinct mass shift, making it an invaluable tool for a range of analytical and research applications, particularly in the fields of metabolic studies and structural biology.

Chemical and Physical Properties

Uridine-¹³C₉ serves as a tracer for monitoring the metabolic fate of uridine in various biological systems.[1] Its physical and chemical properties are summarized in the table below. It is often also labeled with ¹⁵N on the uracil ring to create Uridine-¹³C₉, ¹⁵N₂ for dual-labeling studies.



Property	Value	Source
Chemical Formula	¹³ C ₉ H ₁₂ N ₂ O ₆	[2]
Molecular Weight	253.14 g/mol (for ¹³ C ₉)	[2]
Isotopic Purity	≥98% for ¹³ C	[2]
Appearance	White to off-white solid	N/A
Solubility	Soluble in water and DMSO	[3]
Storage	-20°C, protected from light	

Note: The molecular weight and formula can vary depending on whether the compound is in its free form, a salt, or hydrated.

Synthesis and Production

The synthesis of Uridine-¹³C₉ is a complex process that can be achieved through both chemical and enzymatic methods.

Chemoenzymatic Synthesis of Labeled Uridine Triphosphate (UTP)

A common method for producing isotopically labeled nucleotides like UTP involves a chemoenzymatic approach. This method offers high yields and allows for precise control over the labeling pattern.

Experimental Protocol:

- Enzymatic Conversion of Labeled Glucose: The synthesis begins with [$^{13}C_6$]-glucose, which is enzymatically converted to 5-phosphoribosyl-1-pyrophosphate (PRPP). This multi-step process involves a cascade of eleven enzymes that mimic the natural pentose phosphate pathway.
- Synthesis of Labeled Uracil: In parallel, the uracil base is synthesized with ¹⁵N labels.



- Enzymatic Coupling: The labeled uracil and the ¹³C-labeled PRPP are then coupled by the enzyme uracil phosphoribosyltransferase to form Uridine Monophosphate (UMP).
- Phosphorylation Cascade: The newly synthesized UMP undergoes sequential
 phosphorylation steps, catalyzed by specific kinases, to yield Uridine Diphosphate (UDP)
 and finally Uridine Triphosphate (UTP). ATP required for these phosphorylation reactions is
 regenerated using a creatine phosphate system.

This method has been reported to achieve an overall yield exceeding 60%.

Applications in Research and Drug Development

The primary application of Uridine-¹³C₉ lies in its use as a tracer in metabolic studies and for structural elucidation using Nuclear Magnetic Resonance (NMR) spectroscopy.

Metabolic Flux Analysis

By introducing Uridine-¹³C₉ into cell cultures or in vivo models, researchers can trace the incorporation of the labeled carbon atoms into newly synthesized RNA and other downstream metabolites. This allows for the precise quantification of pyrimidine nucleotide metabolism and can provide insights into both carbon and nitrogen flow within the cell.

Biomolecular NMR Spectroscopy

Uniformly ¹³C-labeled nucleotides are critical for advanced NMR studies of RNA structure and dynamics. The presence of ¹³C nuclei allows for the use of powerful triple-resonance NMR experiments that correlate proton, carbon, and nitrogen frequencies. This spreads out crowded spectra into higher dimensions, enabling the unambiguous assignment of atomic resonances. This is particularly valuable for studying RNA conformational dynamics and intermolecular interactions with proteins or small molecules.

Visualizing Workflows and Pathways Uridine Metabolism and Incorporation of ¹³C Label

The following diagram illustrates the metabolic pathway of uridine and highlights the incorporation of the ¹³C label from Uridine-¹³C₉ into RNA.





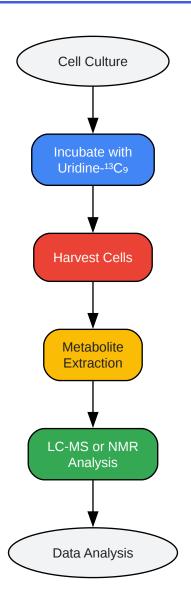
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Metabolic pathway of Uridine-13C9 incorporation into RNA.

Experimental Workflow for a ¹³C-Labeling Study

The diagram below outlines a typical experimental workflow for a metabolic labeling study using Uridine-13C9, from cell culture to analysis.





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A typical workflow for a Uridine-13C9 labeling experiment.

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